

Application Notes and Protocols for Ethylenedicysteine-deoxyglucose (EC-DG) in Cancer Imaging

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Compound of Interest

Compound Name: *Ethylenedicysteine*

Cat. No.: *B1671645*

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Introduction

Ethylenedicysteine-deoxyglucose (EC-DG) is a synthetic analog of glucose designed for in vivo imaging of tumors. By substituting the hydroxyl group at the C-2 position of glucose with a chelating agent, EC-DG can be labeled with radionuclides like Technetium-99m (99mTc) for Single Photon Emission Computed Tomography (SPECT) imaging. This allows for non-invasive visualization and quantification of glucose uptake in cancerous tissues, which often exhibit elevated glycolysis, a phenomenon known as the Warburg effect.

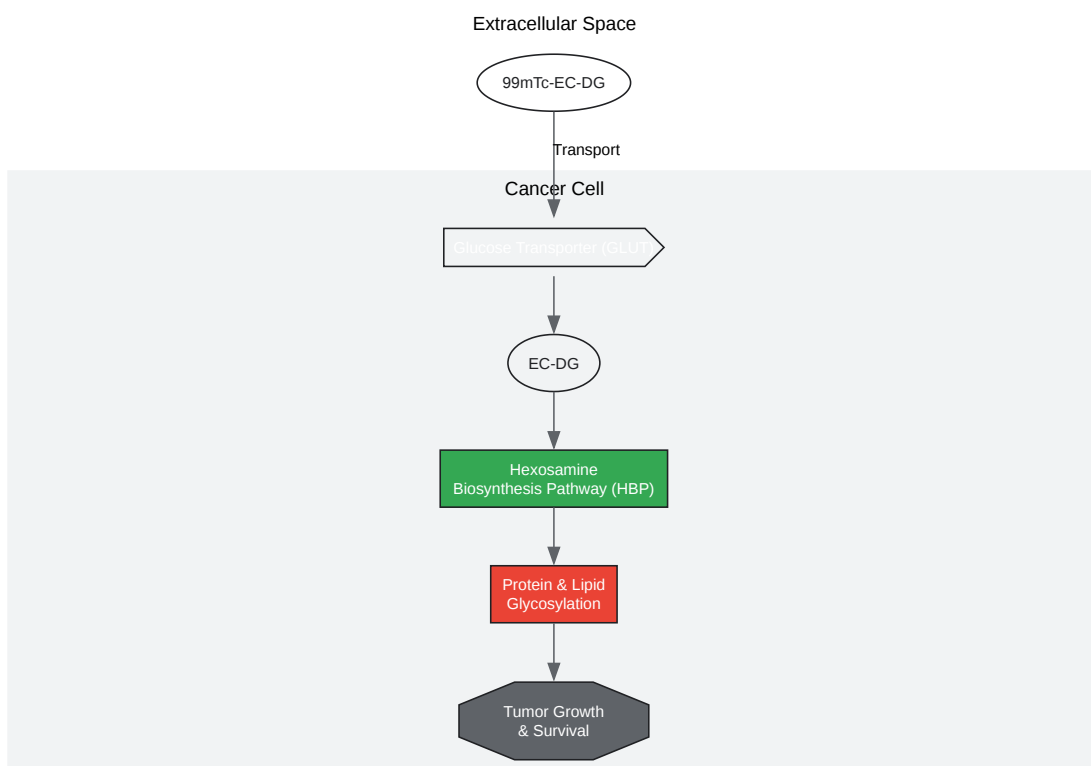
Similar to the widely used PET tracer 18F-fluorodeoxyglucose (FDG), 99mTc-EC-DG is transported into cells via glucose transporters (GLUTs). However, unlike FDG which is trapped in the cell after phosphorylation, EC-DG is a substrate for the hexosamine biosynthesis pathway (HBP), a metabolic route that is also often upregulated in cancer and plays a role in tumor growth and survival.^[1] This distinct metabolic fate may offer different or complementary diagnostic information compared to FDG. Studies have suggested that 99mTc-EC-DG may have advantages in certain scenarios, such as potentially lower uptake in inflammatory lesions, which could lead to higher specificity in cancer diagnosis and treatment response monitoring.

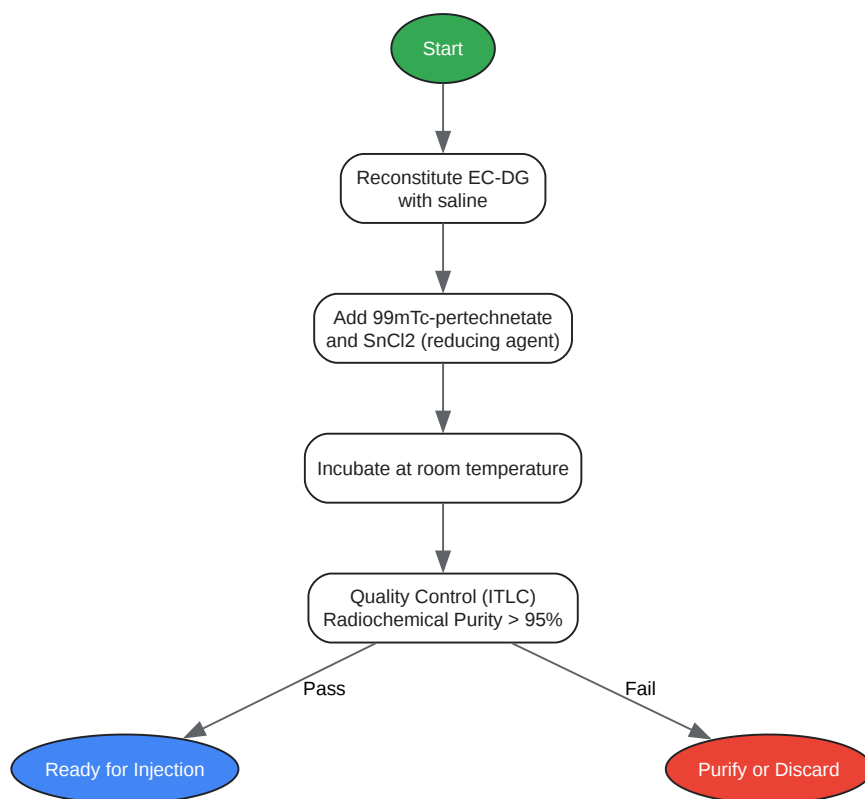
^[1]

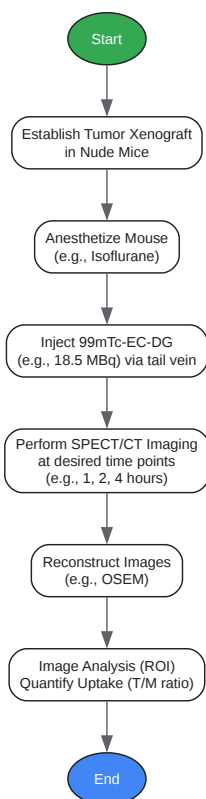
These application notes provide detailed protocols for the synthesis, radiolabeling, and application of EC-DG for preclinical cancer imaging.

Signaling Pathway and Cellular Uptake

The uptake of ^{99m}Tc -EC-DG in cancer cells is a multi-step process initiated by its transport across the cell membrane, primarily by glucose transporters (GLUTs). Once inside the cell, EC-DG enters the hexosamine biosynthesis pathway (HBP). This pathway is crucial for the production of UDP-N-acetylglucosamine (UDP-GlcNAc), a vital precursor for protein and lipid glycosylation, processes that are often dysregulated in cancer. The uptake can be competitively inhibited by D-glucose, confirming its reliance on glucose transport mechanisms.[2]







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